

Ethyl pivaloylacetate proper disposal procedures

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Compound of Interest

Compound Name: Ethyl pivaloylacetate

Cat. No.: B092219

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Proper disposal of **ethyl pivaloylacetate** is critical for ensuring laboratory safety and environmental compliance. As a combustible liquid, it requires careful handling and adherence to hazardous waste regulations. This guide provides a comprehensive, step-by-step plan for the safe disposal of **ethyl pivaloylacetate**, tailored for research, scientific, and drug development professionals.

Immediate Safety and Handling

Before handling **ethyl pivaloylacetate**, it is imperative to be familiar with its properties and associated hazards. This chemical is classified as a combustible liquid and is considered hazardous by the OSHA Hazard Communication Standard.^[1]

Personal Protective Equipment (PPE): When handling **ethyl pivaloylacetate**, always use the following personal protective equipment to minimize exposure:

- Eye Protection: Wear safety glasses with side shields or goggles.^{[1][2]}
- Hand Protection: Wear appropriate chemical-resistant gloves.^{[1][2]}
- Skin and Body Protection: Use a lab coat or other protective clothing to prevent skin contact.^{[1][2]}
- Respiratory Protection: If working in an area with inadequate ventilation, use a respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).

Handling and Storage:

- Handle the chemical in a well-ventilated area, preferably within a chemical fume hood.[1]
- Keep containers tightly closed when not in use.[1][2]
- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other sources of ignition.[1][2]
- Ground/bond container and receiving equipment to prevent static discharge.[3]

Key Chemical and Physical Properties

Understanding the quantitative properties of **ethyl pivaloylacetate** is essential for its safe management.

Property	Value
CAS Number	17094-34-7[1]
Physical State	Liquid[2]
Classification	Combustible Liquid, Category 4[1]
Flash Point	78 °C / 172.4 °F (closed cup)[2]
Boiling Point	88 - 90 °C / 190.4 - 194 °F (at 10 mmHg)[2][4]
Density	0.967 g/mL (at 20 °C)[4]
Storage Class	10 - Combustible Liquids

Step-by-Step Disposal Protocol

Ethyl pivaloylacetate must be disposed of as hazardous chemical waste.[5] It is regulated by the Environmental Protection Agency (EPA) and must not be poured down the drain or discarded in regular trash.[1][5]

Step 1: Waste Identification and Segregation

- Designate as Hazardous Waste: Any unused **ethyl pivaloylacetate** or materials contaminated with it must be treated as hazardous waste.
- Segregate Waste: Store **ethyl pivaloylacetate** waste separately from incompatible materials, such as strong oxidizing agents.[5][6][7] Chemical wastes should be segregated by compatibility, not alphabetically.[5]

Step 2: Container Selection and Preparation

- Choose a Suitable Primary Container: Use a chemically compatible container with a leak-proof, screw-on cap.[6][8] Plastic containers are often preferred over glass to minimize the risk of breakage.[5] The container must be in good condition, free from cracks or rust.[6]
- Use Secondary Containment: Place the primary waste container within a larger, chemically compatible secondary container, such as a lab tray or dishpan.[8] The secondary container must be able to hold 110% of the volume of the primary container to contain any potential leaks or spills.[8]

Step 3: Labeling the Waste Container

Proper labeling is a critical regulatory requirement.

- Affix a Hazardous Waste Tag: Attach your institution's official hazardous waste tag to the container.[5][8]
- Complete the Label Information: The label must be filled out completely and legibly.[5]
 - Write the words "Hazardous Waste".[5]
 - Provide the full chemical name: "**Ethyl pivaloylacetate**". Do not use abbreviations or chemical formulas.[5] If it is a mixture, list all components and their approximate percentages.[5]
 - Indicate the accumulation start date (the date the first drop of waste was added).[5]
 - Fill in the place of origin (e.g., building and room number) and the principal investigator's name and contact information.[5]

- Mark the appropriate hazard pictograms (e.g., for flammability).[5]

Step 4: Waste Accumulation and Storage

- Keep Containers Closed: Always keep the waste container securely capped, except when adding waste.[6][8]
- Store in a Designated Area: Store the labeled waste container in a designated hazardous waste storage area within the laboratory. This area should be away from ignition sources.
- Monitor Accumulation Limits: Be aware of your institution's limits on the quantity of waste and the maximum accumulation time (e.g., hazardous waste must often be collected within 90 days).[8]

Step 5: Arranging for Disposal

- Contact Environmental Health and Safety (EHS): When the container is full or nearing its time limit, contact your institution's EHS or equivalent department to schedule a hazardous waste pickup.[5]
- Prepare for Pickup: Ensure the container is clean on the outside and the label is clearly visible.[8]

Step 6: Disposal of Empty Containers

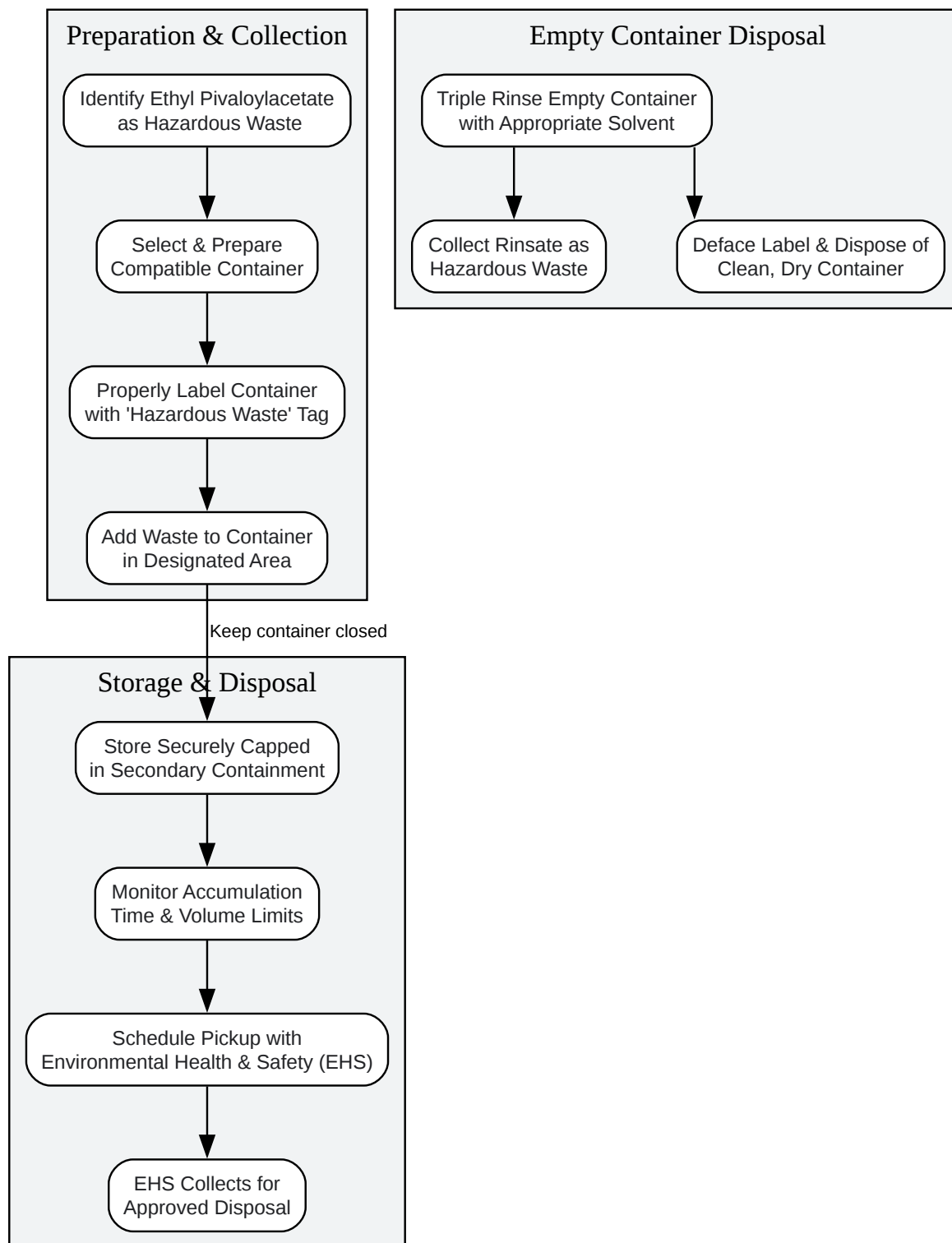
- Triple Rinse: An empty **ethyl pivaloylacetate** container must be triple-rinsed with a suitable solvent (such as acetone or ethanol) to remove all residues.[6][9]
- Collect Rinsate: The solvent used for rinsing (rinsate) is also considered hazardous waste and must be collected in a properly labeled hazardous waste container.[6]
- Final Disposal: After triple-rinsing and allowing the container to air dry in a ventilated area (like a fume hood), deface or remove the original label.[9] The clean, dry container can then typically be disposed of in the regular trash or recycled, according to your institution's policies.[6][9]

Spill Management

In the event of a spill, follow these procedures:

- Remove Ignition Sources: Immediately eliminate all nearby heat, sparks, and open flames.[\[1\]](#)
[\[2\]](#)
- Ensure Ventilation: Make sure the area is well-ventilated to disperse vapors.[\[1\]](#)
- Contain and Absorb: Use an inert absorbent material (e.g., vermiculite, dry sand) to contain the spill.
- Collect Waste: Sweep or shovel the absorbed material into a suitable, sealable container for disposal as hazardous waste.[\[1\]](#)[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.

Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **Ethyl Pivaloylacetate**.

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